

Application Notes and Protocols for 1,4-Difluorobenzene in Electrochemical Studies

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Compound of Interest

Compound Name: 1,4-Difluorobenzene

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These application notes provide a comprehensive overview of the use of **1,4-difluorobenzene** as a solvent in electrochemical research. This document covers its key physicochemical properties, its advantages in various electrochemical applications, and detailed protocols for its use in techniques such as cyclic voltammetry.

Introduction

1,4-Difluorobenzene (p-DFB) is an aromatic organic solvent with the chemical formula $C_6H_4F_2$.^{[1][2]} Its unique properties, stemming from the presence of two fluorine atoms on the benzene ring, make it a valuable solvent for a range of electrochemical investigations. The fluorine atoms impart enhanced thermal stability, modified electronic properties, and a relatively high dielectric constant, which are advantageous for electrochemical studies.^[3] This solvent is particularly useful in applications requiring a non-coordinating and chemically inert medium with a wide potential window.

Physicochemical Properties

A clear understanding of the physical properties of **1,4-difluorobenzene** is essential for designing and interpreting electrochemical experiments. Key properties are summarized in the table below.

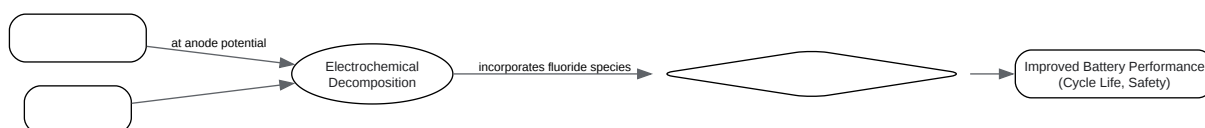
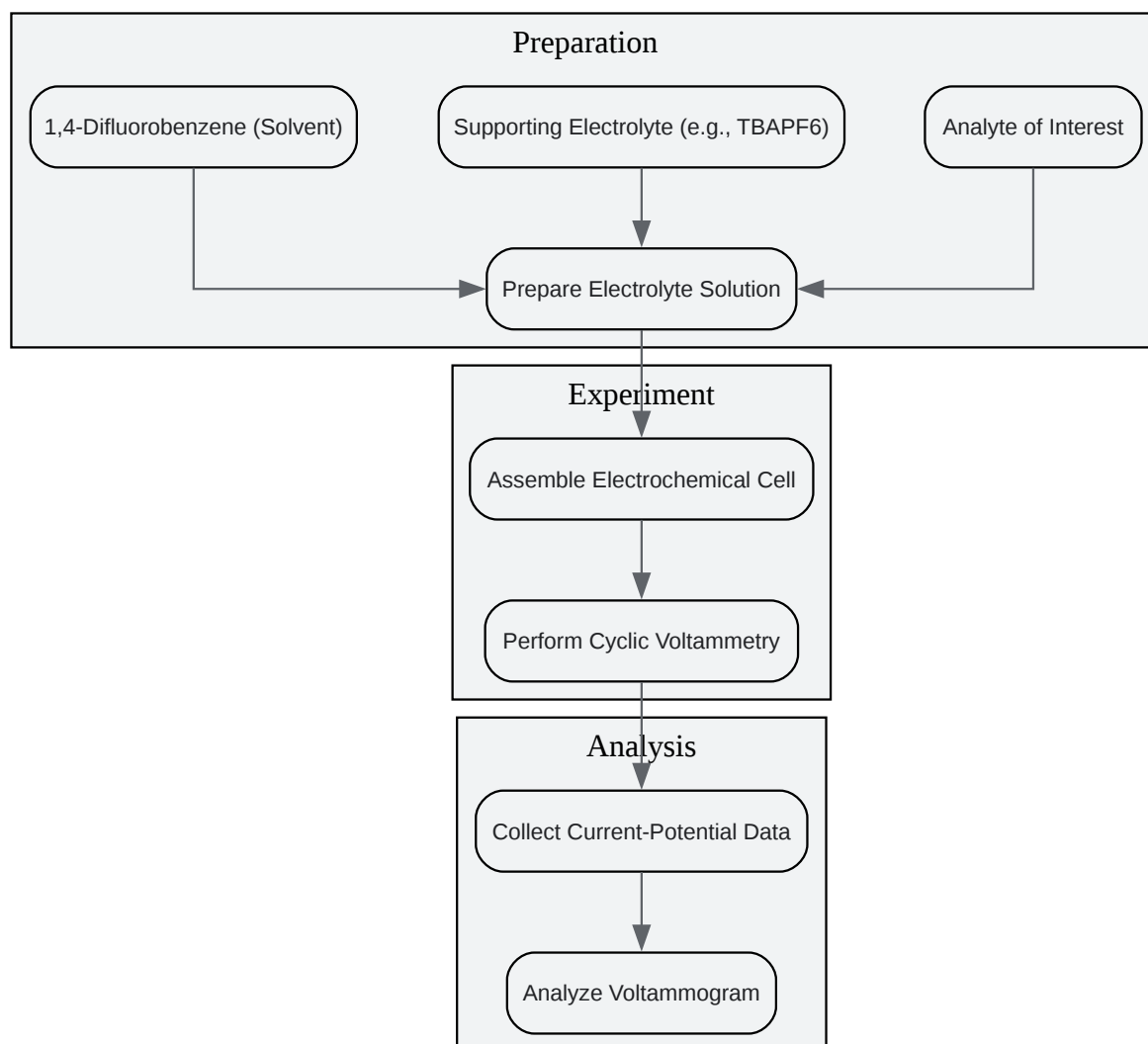
| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₆ H ₄ F ₂ | [1][2] |
| Molecular Weight | 114.09 g/mol | [2] |
| Appearance | Colorless to light yellow liquid | [4][5] |
| Boiling Point | 88-89 °C | [4] |
| Melting Point | -13 °C | [4] |
| Density | 1.11 g/mL at 25 °C | |
| Refractive Index | n _{20/D} 1.441 | |
| Flash Point | 2.0 °C | |

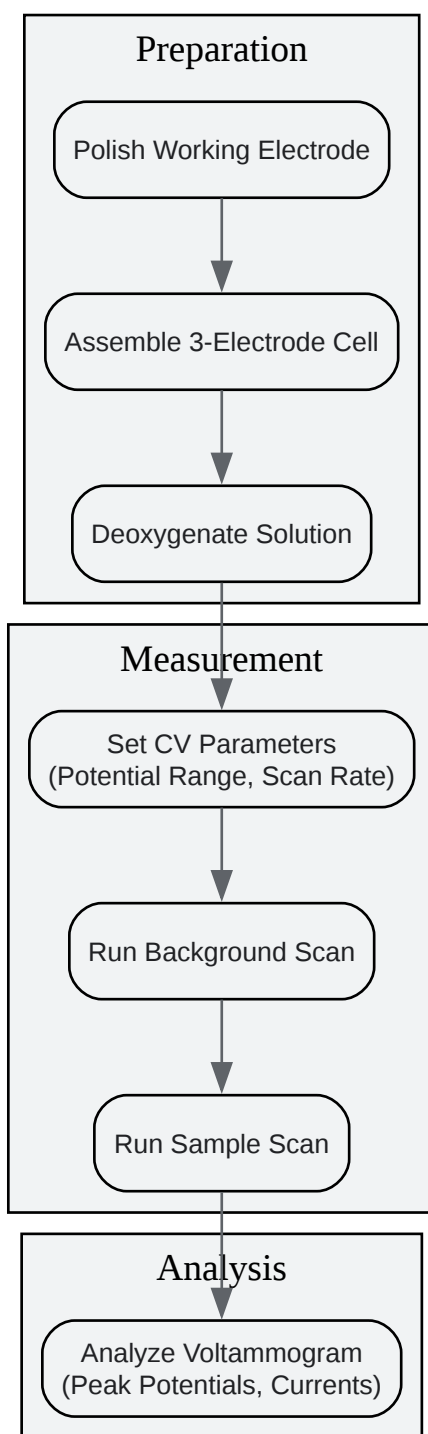
Electrochemical Properties and Advantages

1,4-Difluorobenzene and its isomers, such as 1,2-difluorobenzene, offer several advantages as solvents in electrochemistry:

- **Wide Electrochemical Window:** While specific data for **1,4-difluorobenzene** is not readily available, its isomer 1,2-difluorobenzene exhibits a wide electrochemical window, extending from approximately +2.0 V to -2.2 V vs. a saturated calomel electrode (SCE).[6] This broad potential range allows for the study of a wide variety of redox processes without interference from solvent oxidation or reduction.
- **Chemical Inertness:** The fluorine substitution enhances the stability of the benzene ring, making **1,4-difluorobenzene** relatively inert and non-coordinating. This is particularly beneficial when studying reactive intermediates and sensitive organometallic complexes.[6]
- **Good Solvating Power:** Although a non-polar solvent, **1,4-difluorobenzene** possesses a sufficiently high dielectric constant to dissolve a range of supporting electrolytes and metal complexes, a critical requirement for electrochemical measurements.[6]
- **Applications in Energy Storage:** Difluorobenzene-based electrolytes have shown promise in improving the performance and safety of lithium-ion batteries by contributing to the formation of a stable solid electrolyte interphase (SEI) on the anode.[7][8]

The logical workflow for utilizing **1,4-difluorobenzene** as a solvent in electrochemical studies is outlined below.





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